

Application Notes: Stereoselective Synthesis Utilizing (3S,5S)-3,5-Dimethylmorpholine

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Compound of Interest

Compound Name: (3S,5S)-3,5-Dimethylmorpholine

CAS No.: 154634-96-5

Cat. No.: B169821

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Introduction: The Strategic Value of C₂-Symmetric Chiral Morpholines

The morpholine heterocycle is a privileged scaffold in modern medicinal chemistry and drug development, appearing in numerous FDA-approved therapeutics. When rendered in an enantiomerically pure form, the morpholine ring offers a conformationally constrained framework that can precisely orient substituents in three-dimensional space, enabling highly specific interactions with biological targets. The **(3S,5S)-3,5-Dimethylmorpholine** isomer, a C₂-symmetric molecule, is a particularly valuable chiral building block and auxiliary. Its symmetry reduces the number of possible diastereomeric transition states in a reaction, often leading to higher levels of stereochemical control.

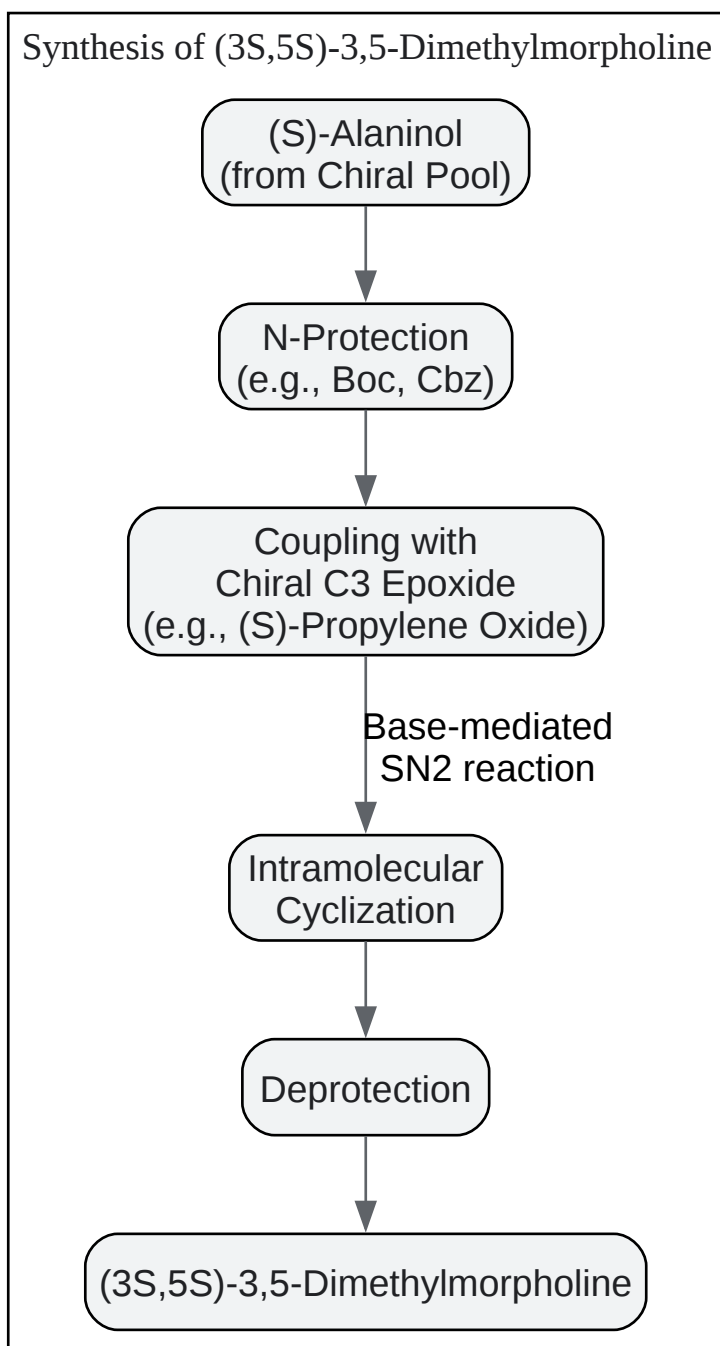
This guide provides an in-depth exploration of the synthesis and application of **(3S,5S)-3,5-Dimethylmorpholine** as a chiral auxiliary in the asymmetric synthesis of enantiomerically pure compounds, with a focus on diastereoselective alkylation. The protocols and principles described herein are designed for researchers, chemists, and drug development professionals seeking to leverage this powerful tool for the construction of complex chiral molecules.

PART 1: Synthesis of the Chiral Auxiliary

The practical application of **(3S,5S)-3,5-Dimethylmorpholine** begins with its own enantioselective synthesis. While several routes exist for creating chiral morpholines, a general and robust strategy involves the use of readily available chiral pool starting materials, such as amino acids. A key methodology for producing enantiopure trans-3,5-disubstituted morpholines has been developed, which can be adapted for this specific target.^[1]

The strategy hinges on coupling a derivative of a chiral amino alcohol with a suitable C3 synthon. For **(3S,5S)-3,5-Dimethylmorpholine**, the synthesis would conceptually start from (S)-Alaninol, which provides one of the required stereocenters.

Conceptual Synthetic Workflow



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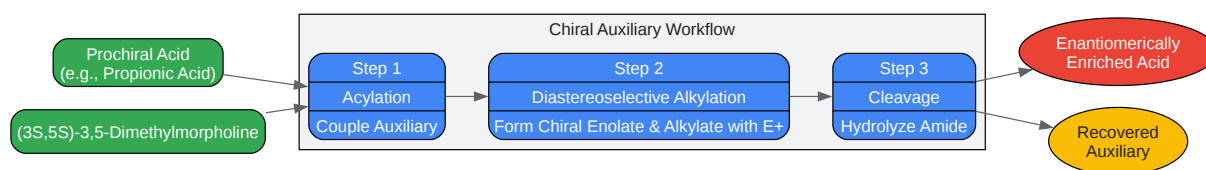
Caption: Conceptual workflow for the synthesis of the target chiral auxiliary.

PART 2: Application in Asymmetric Alkylation of Carboxylic Acids

(3S,5S)-3,5-Dimethylmorpholine serves as an effective chiral auxiliary for the diastereoselective alkylation of carboxylic acid derivatives. The core principle follows a well-established chemical logic analogous to the renowned Evans Asymmetric Alkylation.[2][3] The auxiliary is first covalently attached to a prochiral carboxylic acid, forming a morpholine amide. The chiral environment imposed by the auxiliary then directs the stereochemical outcome of subsequent reactions on the acid moiety, before being cleaved to yield the desired enantiomerically enriched product.

General Workflow for Asymmetric Alkylation

The process can be broken down into three critical stages: acylation, diastereoselective alkylation, and auxiliary cleavage.



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Sources

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